

"Methyl 3-sulfamoylbenzoate" CAS number and molecular weight

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Compound of Interest

Compound Name: Methyl 3-sulfamoylbenzoate

Cat. No.: B1330014

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An In-Depth Technical Guide to Methyl 3-sulfamoylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-sulfamoylbenzoate**, including its chemical properties, a proposed synthesis protocol, and an exploration of the potential biological significance of the broader class of sulfamoylbenzoates. Due to the limited availability of public data on this specific compound, information on structurally related molecules is included to provide a contextual framework for research and development.

Core Compound Data: Methyl 3-sulfamoylbenzoate

Methyl 3-sulfamoylbenzoate is a chemical compound with the following key identifiers:

Property	Value
CAS Number	59777-67-2
Molecular Formula	C ₈ H ₉ NO ₄ S
Molecular Weight	215.23 g/mol

Proposed Experimental Synthesis

While specific experimental protocols for the synthesis of **Methyl 3-sulfamoylbenzoate** are not readily available in published literature, a plausible two-step synthetic route can be proposed based on established organic chemistry principles and synthesis of analogous compounds. The synthesis involves the chlorosulfonation of benzoic acid, followed by amination and subsequent Fischer esterification.

Step 1: Synthesis of 3-(Chlorosulfonyl)benzoic acid

The initial step involves the reaction of benzoic acid with chlorosulfonic acid to yield 3-(chlorosulfonyl)benzoic acid.

Experimental Protocol:

- In a flask equipped with a stirrer and an exit tube for gas, carefully add 10 mL of chlorosulfonic acid.
- Slowly add 1.22 g (10 mmol) of benzoic acid to the chlorosulfonic acid with continuous stirring.
- Heat the reaction mixture to 100°C and maintain for 45 minutes.
- After completion, the reaction mixture is cooled and then slowly poured into ice-cold brine.
- The resulting precipitate is collected by vacuum filtration, washed with cold water, and dried under a vacuum to yield 3-(chlorosulfonyl)benzoic acid.

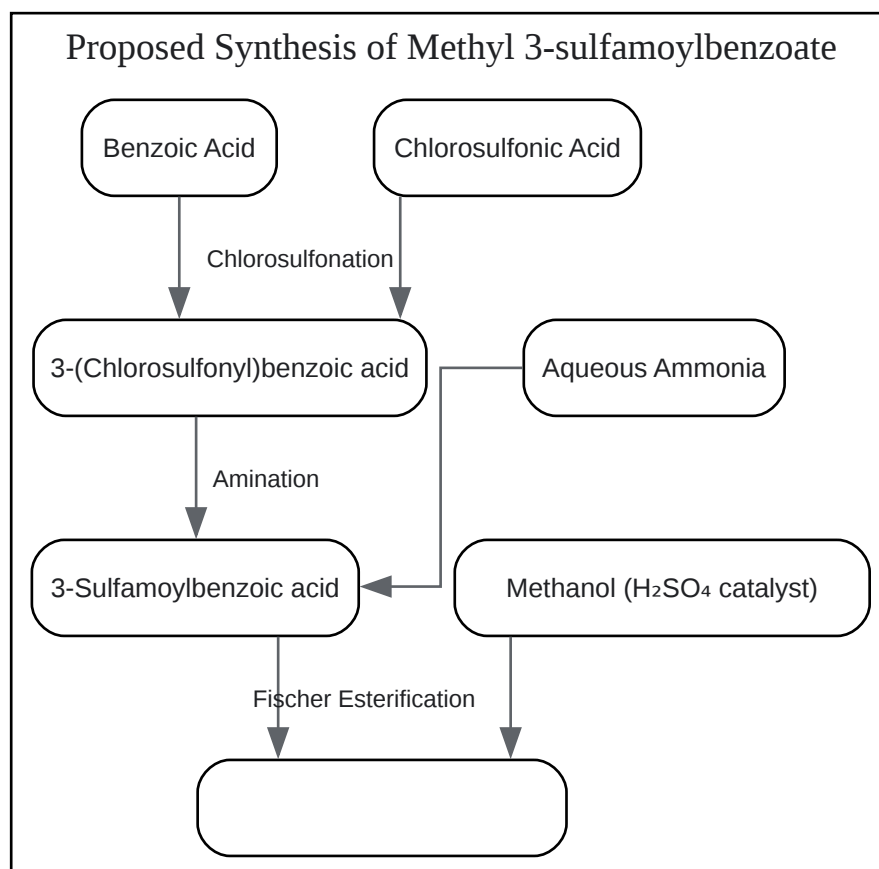
Step 2: Amination and Esterification

The intermediate, 3-(chlorosulfonyl)benzoic acid, can then be converted to **Methyl 3-sulfamoylbenzoate**. This involves a reaction with an ammonia source to form the sulfonamide, followed by esterification of the carboxylic acid with methanol.

Experimental Protocol:

- The crude 3-(chlorosulfonyl)benzoic acid is dissolved in a suitable solvent, such as tetrahydrofuran (THF).

- The solution is cooled in an ice bath, and aqueous ammonia is added dropwise with stirring to form 3-sulfamoylbenzoic acid.
- Following the amination, the solvent is removed under reduced pressure.
- The resulting 3-sulfamoylbenzoic acid is then subjected to Fischer esterification. The acid is refluxed in an excess of methanol with a catalytic amount of a strong acid, such as sulfuric acid.
- The reaction is monitored for completion (e.g., by thin-layer chromatography).
- Upon completion, the excess methanol is removed, and the mixture is worked up by neutralizing the acid catalyst and extracting the product with an organic solvent.
- The final product, **Methyl 3-sulfamoylbenzoate**, is purified by column chromatography or recrystallization.



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Caption: Proposed two-step synthesis of **Methyl 3-sulfamoylbenzoate**.

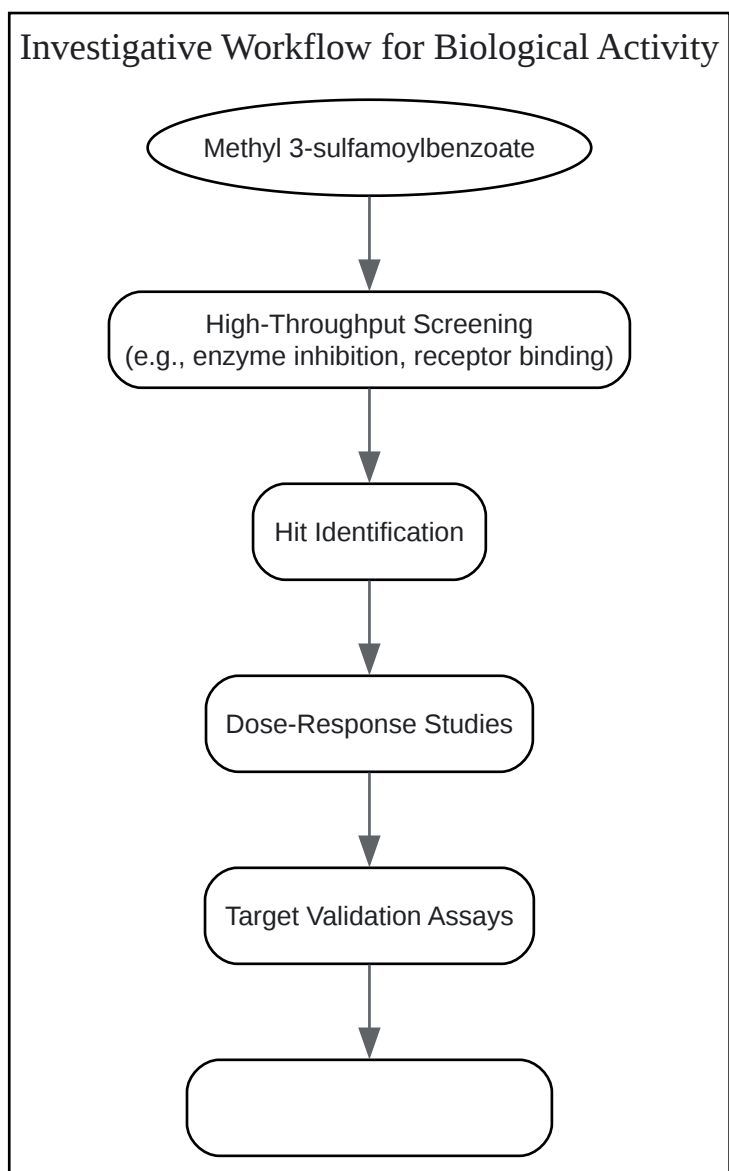
Potential Biological Activity and Research Applications

While there is a lack of specific biological data for **Methyl 3-sulfamoylbenzoate**, the sulfamoylbenzoate scaffold is a key feature in a variety of biologically active molecules. Research on related compounds suggests potential areas of investigation for **Methyl 3-sulfamoylbenzoate**.

Derivatives of sulfamoylbenzoic acid have been investigated for a range of therapeutic applications. For example, some have been explored as inhibitors of enzymes such as carbonic anhydrases.[1] Additionally, a structurally distinct compound, Methyl 3-(3-(4-(2,4,4-trimethylpentan-2-yl)phenoxy)-propanamido)benzoate, has been identified as a dual inhibitor of malate dehydrogenase 1 and 2, targeting cancer metabolism.[2]

Furthermore, other methyl benzoate compounds have been studied for their insecticidal properties, acting as contact toxicants, fumigants, and repellents.[3][4] These findings suggest that **Methyl 3-sulfamoylbenzoate** could be a candidate for screening in various biological assays to determine its potential utility in drug discovery or agrochemical development.

Given the absence of specific signaling pathway information for **Methyl 3-sulfamoylbenzoate**, a logical workflow for initial investigation would involve a series of screening assays to identify its biological targets.



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Caption: A logical workflow for investigating the biological activity of **Methyl 3-sulfamoylbenzoate**.

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